

Executive Safety & Environmental Summary

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Compound of Interest

Compound Name: *p-Ranolazine*

CAS No.: 1393717-45-7

Cat. No.: B1145470

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This guide outlines the definitive disposal procedures for Ranolazine (often denoted in synthesis logs as **p-Ranolazine** or related piperazine precursors). While Ranolazine is not classified as a P-listed (acutely toxic) substance under US EPA RCRA regulations, it possesses specific aquatic toxicity profiles that mandate strict "Zero-Drain" discharge protocols.

The Core Directive: The solution to pollution is not dilution. Ranolazine is harmful to aquatic life with long-lasting effects (H412). Standard wastewater treatment plants cannot effectively degrade the stable piperazine ring structure, leading to bioaccumulation in downstream ecosystems. High-temperature incineration is the only validated disposal method.

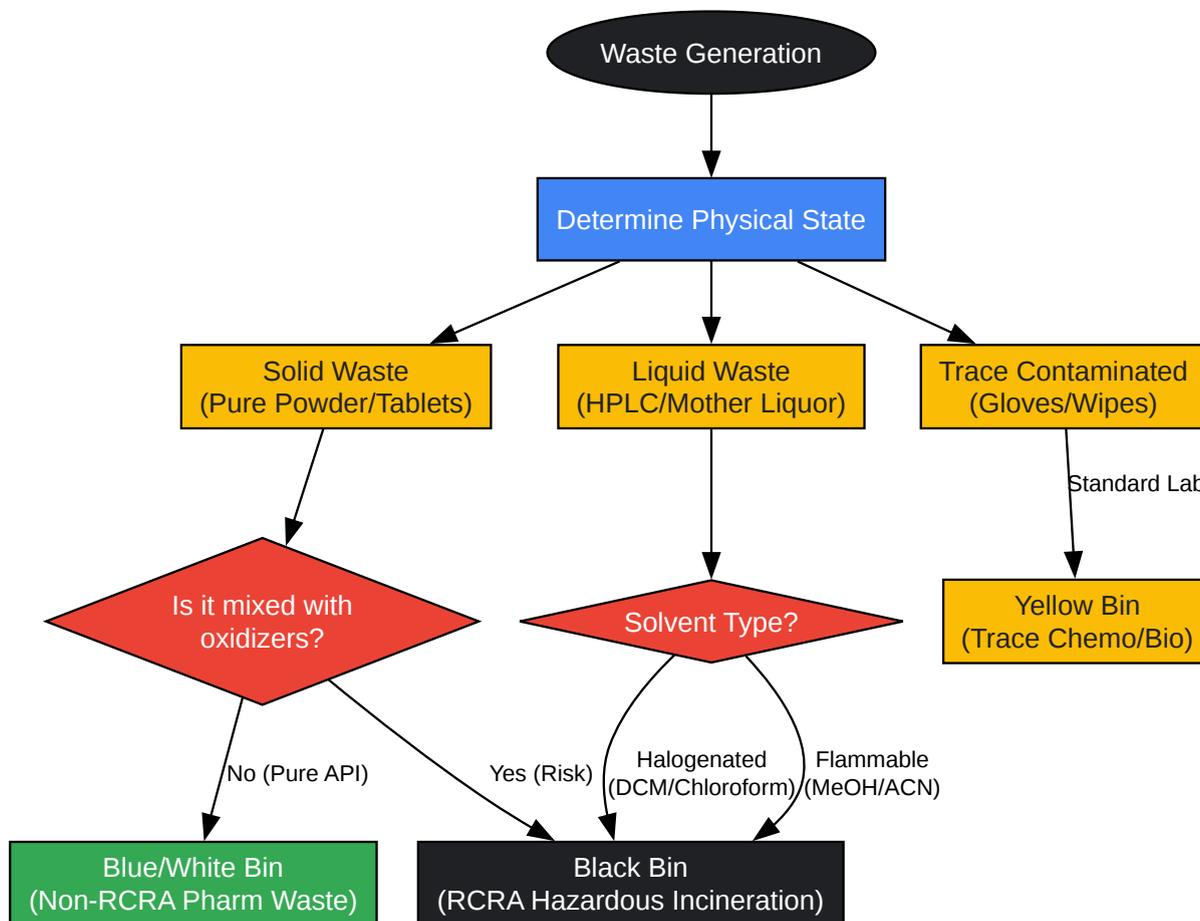
Hazard Profile & Waste Characterization

Before disposal, you must characterize the waste stream. Ranolazine presents as a white to off-white solid.

Property	Specification	Operational Implication
CAS Number	95635-55-5	Use for waste manifest labeling.
GHS Classification	Irritant (H315, H319, H335)	Standard PPE (Nitrile gloves, safety glasses) is sufficient for handling.
Environmental	Aquatic Chronic 3 (H412)	CRITICAL: Strictly prohibited from sink disposal.
RCRA Status	Non-listed (Not P or U)	Regulated as "Non-RCRA Regulated Pharmaceutical Waste" unless mixed with hazardous solvents.
Thermal Stability	Stable piperazine core	Requires incineration >1000°C for complete mineralization.

Disposal Decision Matrix (Workflow)

The following logic gate determines the correct waste stream for your material.



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Figure 1: Waste Stream Segregation Logic. Note that while pure Ranolazine is Non-RCRA, mixing it with HPLC solvents usually upgrades the waste to RCRA Hazardous (Ignitable/Toxic).

Detailed Operational Protocols

Protocol A: Solid Waste (Pure Substance & Expired Stock)

Context: Disposal of bulk powder, expired reference standards, or failed synthesis batches.

- Containment: Transfer the solid into a wide-mouth high-density polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk during transport.

- Labeling: Apply a "Non-RCRA Regulated Pharmaceutical Waste" label.
 - Constituents: "Ranolazine (95635-55-5) - 100%"
 - Hazard Checkbox: Mark "Toxic to Aquatic Life."
- Segregation: Do not mix with strong oxidizers or acids in the same waste container, as the amine groups in Ranolazine can react exothermically or form degradants.
- Final Disposal: Transfer to the facility's Blue or White Pharmaceutical Waste Bin for off-site incineration.
 - Why Incineration? Landfilling (even in lined landfills) risks leachate contamination. Incineration ensures the destruction of the bioactive pharmacophore.

Protocol B: Liquid Waste (HPLC Effluent & Mother Liquors)

Context: Ranolazine dissolved in Acetonitrile, Methanol, or Water.

- Characterization: The hazard is now driven by the solvent, not just the drug.
 - Example: 50% Acetonitrile / 50% Water + 1mg/mL Ranolazine.
 - Classification: RCRA Hazardous Waste (Ignitable - D001).
- Collection: Collect in a dedicated "Organic Solvent Waste" carboy (Safety Can).
 - Compatibility: Ensure the carboy material (usually HDPE or Stainless Steel) is compatible with the solvent.
- Labeling:
 - Constituents: List all solvents + "Trace Ranolazine."
 - Hazards: Flammable, Irritant.
- Disposal: This stream goes to Fuel Blending or Chemical Incineration.

- Scientific Note: Never pour HPLC waste down the drain. Even if the solvent is water-heavy, the Ranolazine content violates "Zero Discharge" permits for bioactive agents.

Emergency Procedures: Spill Response

In the event of a powder spill (>10g) or liquid release:

- PPE Upgrade: Wear double nitrile gloves and a N95/P100 particulate respirator if powder is aerosolized.
- Containment:
 - Solids: Cover with wet paper towels to prevent dust generation. Gently sweep into a dustpan.
 - Liquids: Use absorbent pads or vermiculite.
- Decontamination: Wash the surface 3x with soap and water.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Ranolazine is moderately lipophilic (LogP ~2.1). Simple water rinsing is ineffective; a surfactant (soap) is required to solubilize and remove residues.
- Disposal of Cleanup Materials: All contaminated wipes and pads must be treated as Solid Chemical Waste (Black Bin), not regular trash.

Regulatory Compliance & References

Compliance is based on the "Cradle-to-Grave" principle mandated by the Resource Conservation and Recovery Act (RCRA).

- US EPA 40 CFR Part 266 Subpart P: Hazardous Waste Pharmaceuticals. Even if Ranolazine is not "hazardous" by listing, managing it under Subpart P standards is the industry best practice for liability protection.
- European Waste Catalogue (EWC): Code 18 01 09 (medicines other than those mentioned in 18 01 08).

References

- US Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Federal Register. [5] Retrieved from [\[Link\]](#)
- National Institutes of Health (PubChem). (2024). Ranolazine Compound Summary: Safety and Hazards. Retrieved from [\[Link\]](#)

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